Apremilast-d3 CAS number and molecular weight

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Compound of Interest

Compound Name:	*Apremilast-d3*
Cat. No.:	*B15559288*

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An In-Depth Technical Guide to Apremilast-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Apremilast-d3**, a deuterated analog of Apremilast. The inclusion of deuterium isotopes makes **Apremilast-d3** a valuable tool in pharmacokinetic and metabolic studies, serving as an internal standard for the quantification of Apremilast in biological samples.

Core Compound Data

Apremilast is a small molecule inhibitor of phosphodiesterase 4 (PDE4) used in the treatment of psoriatic arthritis and plaque psoriasis. Its deuterated form, **Apremilast-d3**, is critical for bioanalytical research. There are different deuterated versions of Apremilast available, primarily differing in the position of the deuterium atoms. This can lead to variations in the reported CAS numbers. The molecular weight is consistently around 463.52 g/mol for a tri-deuterated species.

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Parameter	Apremilast (for reference)	Apremilast-d3 (acetyl-d3)	Apremilast-d3 (methoxy-d3)
CAS Number	608141-41-9[1][2][3]	1386387-95-6[4]	Not Available[5][6]
Molecular Formula	$C_{22}H_{24}N_2O_7S$[1][3]	$C_{22}H_{21}D_3N_2O_7S$[4]	$C_{22}H_{21}D_3N_2O_7S$[5][6]
Molecular Weight	~460.50 g/mol [1][3]	~463.52 g/mol [4]	~463.52 g/mol [5][6]
IUPAC Name	N-[2-[(1S)-1-(3-ethoxy-4-methoxyphenyl)-2-(methylsulfonyl)ethyl]-1,3-dioxoisoindol-4-yl]acetamide[3]	(S)-N-(2-(1-(3-ethoxy-4-methoxyphenyl)-2-(methylsulfonyl)ethyl)-1,3-dioxoisoindolin-4-yl)acetamide-d3[4]	N-(2-(1-(3-ethoxy-4-(methoxy-d3)phenyl)-2-(methylsulfonyl)ethyl)-1,3-dioxoisoindolin-4-yl)acetamide[5]

Mechanism of Action: Signaling Pathway

Apremilast exerts its anti-inflammatory effects by inhibiting phosphodiesterase 4 (PDE4), an enzyme that degrades cyclic adenosine monophosphate (cAMP).[7] By inhibiting PDE4, Apremilast increases intracellular cAMP levels. This elevation in cAMP modulates the transcription of various genes, leading to a downstream reduction in the production of pro-inflammatory cytokines (like TNF-α, IL-23, and IL-17) and an increase in the production of anti-inflammatory cytokines (such as IL-10).[8]

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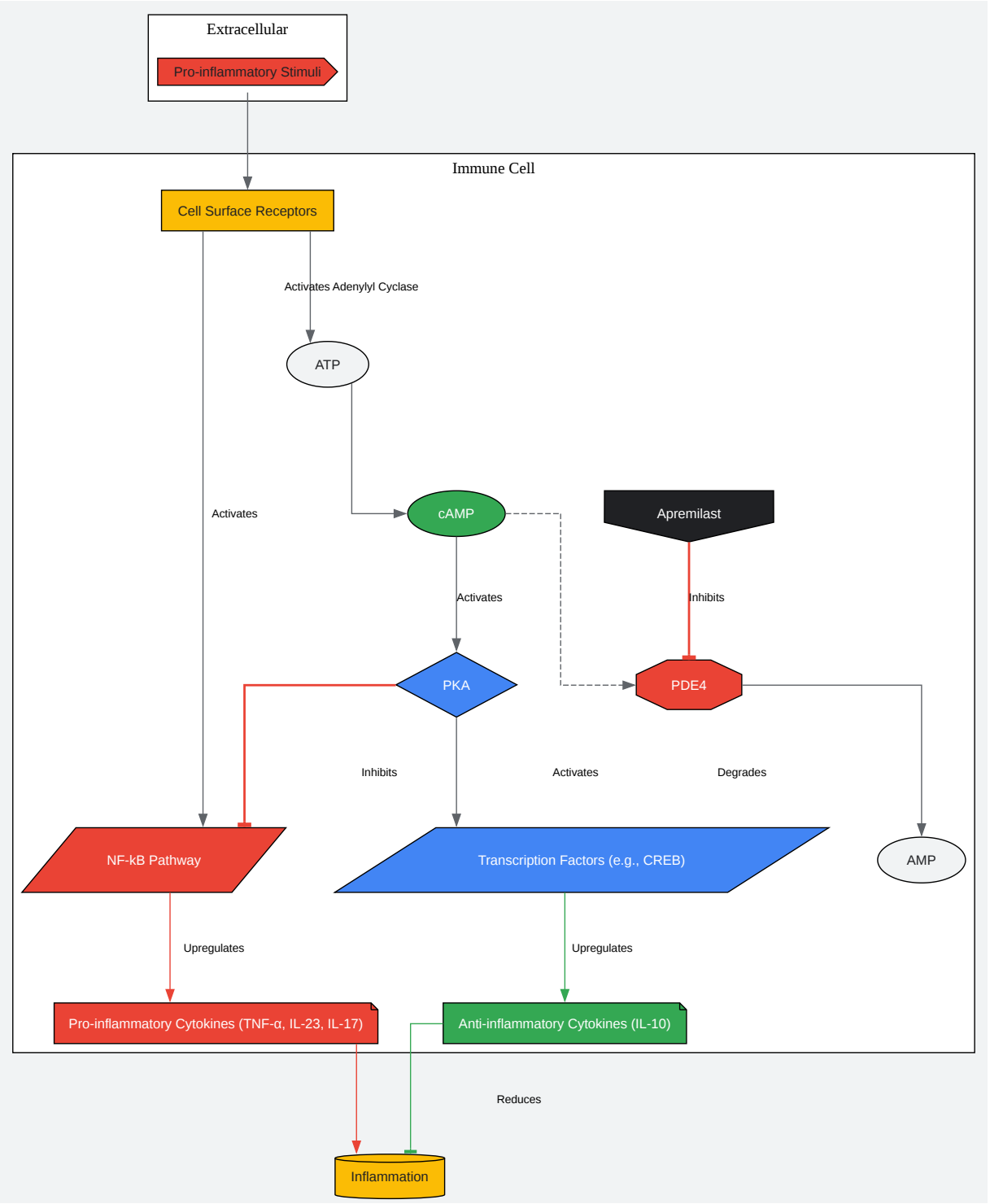

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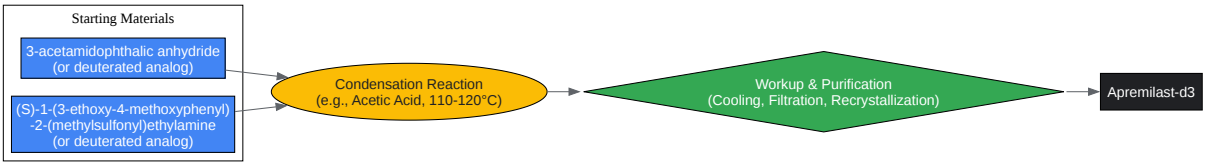

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